Technical Guide: Solubility Profile of N,N-dimethyl-9-decenamide

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Compound of Interest

Compound Name:	*9-Decenamide, N,N-dimethyl-*
CAS No.:	*1356964-77-6*
Cat. No.:	*B3047224*

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Executive Technical Summary

N,N-dimethyl-9-decenamide is a tertiary fatty acid amide characterized by a unique amphiphilic structure: a hydrophobic C10 alkenyl tail with a terminal double bond (C9=C10) and a polar N,N-dimethyl amide head group.[1][2] This architecture confers a broad solubility spectrum, allowing miscibility with both polar aprotic and non-polar organic solvents, while maintaining low water solubility.

Physicochemical Identity

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Parameter	Data
IUPAC Name	N,N-dimethyl-9-decenamide
CAS Number	1356964-77-6
Molecular Formula	$C_{12}H_{23}NO$
Molecular Weight	197.32 g/mol
Physical State	Liquid (at 20°C)
Boiling Point	~297–300°C (Extrapolated)
Density	~0.88 g/mL (at 25°C)
LogP (Est.)	3.3 – 3.8 (Lipophilic)

Theoretical Framework: Solubility Parameters

To predict the compatibility of N,N-dimethyl-9-decenamide with various matrices, we utilize Hansen Solubility Parameters (HSP). The molecule functions as a "hybrid" solvent, bridging the gap between non-polar hydrocarbons and polar aprotic solvents like NMP or DMF.

Estimated Hansen Parameters (MPa½)

The values below are derived from group contribution methods comparing the polar amide head (similar to DMAc) and the non-polar decenyl tail.

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Parameter	Symbol	Estimated Value	Physical Significance
Dispersion		16.5 – 17.0	Van der Waals forces; compatible with aliphatics/aromatics.[3]
Polarity		6.0 – 8.0	Dipole-dipole interactions; reduced vs. short-chain amides due to alkyl dilution.[3]
H-Bonding		5.0 – 7.0	Moderate hydrogen bonding acceptor capability (carbonyl oxygen).[3]

Implication: The compound lies within the solubility sphere of diverse solvents such as toluene, esters, and chlorinated hydrocarbons, but sits outside the sphere of water and highly polar glycols.

Visualization: Solubility Mechanism

The following diagram illustrates the structural drivers governing the molecule's solvation behavior.

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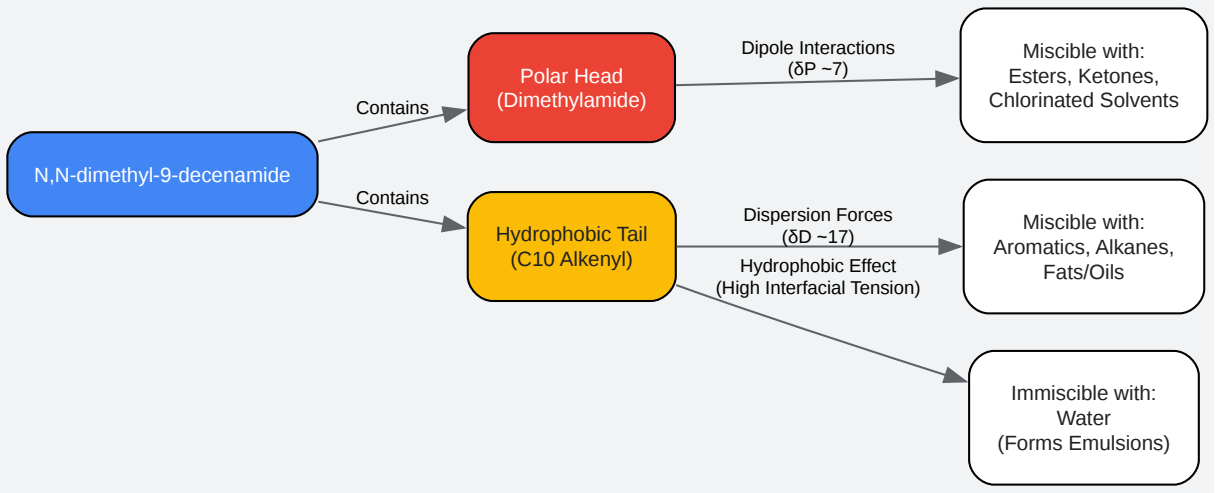

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Caption: Structural dissection of N,N-dimethyl-9-decenamide showing dual solubility drivers.

Experimental Solubility Profile

The following table summarizes the miscibility of N,N-dimethyl-9-decenamide in standard laboratory solvents at 25°C.

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Solvent Class	Representative Solvent	Solubility Status	Mechanistic Insight
Polar Protic	Methanol, Ethanol	Miscible	Amide group accepts H-bonds; alkyl chain is solvated by organic moiety.[3]
Polar Protic	Water	Insoluble / Dispersible	Hydrophobic effect dominates; forms emulsions with agitation.[3]
Polar Aprotic	Acetone, Acetonitrile, DMSO	Miscible	"Like dissolves like" regarding polarity; highly compatible.[3]
Chlorinated	Dichloromethane (DCM)	Miscible	Excellent solvency match; often used for extraction.[3]
Aromatic	Toluene, Xylene	Miscible	Pi-pi interactions (alkene) and dispersion forces favor mixing.[3]
Aliphatic	Hexane, Heptane	Miscible	Long alkyl tail ensures compatibility, unlike short-chain amides (e.g., DMF).[3]

Methodologies: Characterization Protocols

Protocol A: Visual Polythermal Method (Cloud Point)

Use this protocol to determine the precise solubility limit or phase stability temperature in a specific organic solvent mixture.

Objective: Determine the Critical Solution Temperature (CST) for binary mixtures.

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- Preparation: Weigh 1.0 g of N,N-dimethyl-9-decenamide into a clear glass vial.
- Addition: Add the target solvent in stepwise increments (e.g., 0.5 mL) to achieve desired w/w ratios.
- Thermal Cycle:
  - Heat the mixture to 50°C in a water bath while stirring.
  - Observe clarity (Clear = Soluble; Cloudy = Phase Separation).
  - Cool slowly (1°C/min) using a programmed cryostat or ice bath.
- Endpoint Detection: Record the temperature at which the solution becomes turbid (Cloud Point).
- Validation: Re-heat to verify the transition is reversible.

Protocol B: HPLC Quantification in Solvent Matrices

When extracting this compound from reaction mixtures, use this validated chromatographic method.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase: Isocratic Acetonitrile:Water (70:30 v/v) with 0.1% Formic Acid.
  - Note: High organic content is required to elute the lipophilic amide.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210–220 nm (Amide carbonyl absorption).
- Retention Time: Expect elution between 4–6 minutes depending on column length.

Applications in Research & Development

Green Solvent Replacement

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N,N-dimethyl-9-decenamide serves as a non-volatile, biodegradable replacement for N-Methyl-2-pyrrolidone (NMP) and Dichloromethane (DCM).

- Mechanism: Its high boiling point (~300°C) prevents evaporative losses, while its solvency power (

) effectively dissolves polymers, resins, and agrochemical actives.
- Workflow: In synthesis, it can be used as the reaction medium for high-temperature couplings where NMP is traditionally used, facilitating easier workup due to its immiscibility with water (allows aqueous washing to remove salts).

Reactive Intermediate

The terminal double bond (C9) allows for functionalization via metathesis or thiol-ene "click" chemistry, making it a soluble scaffold for linker synthesis.

Workflow Visualization: Extraction & Recovery

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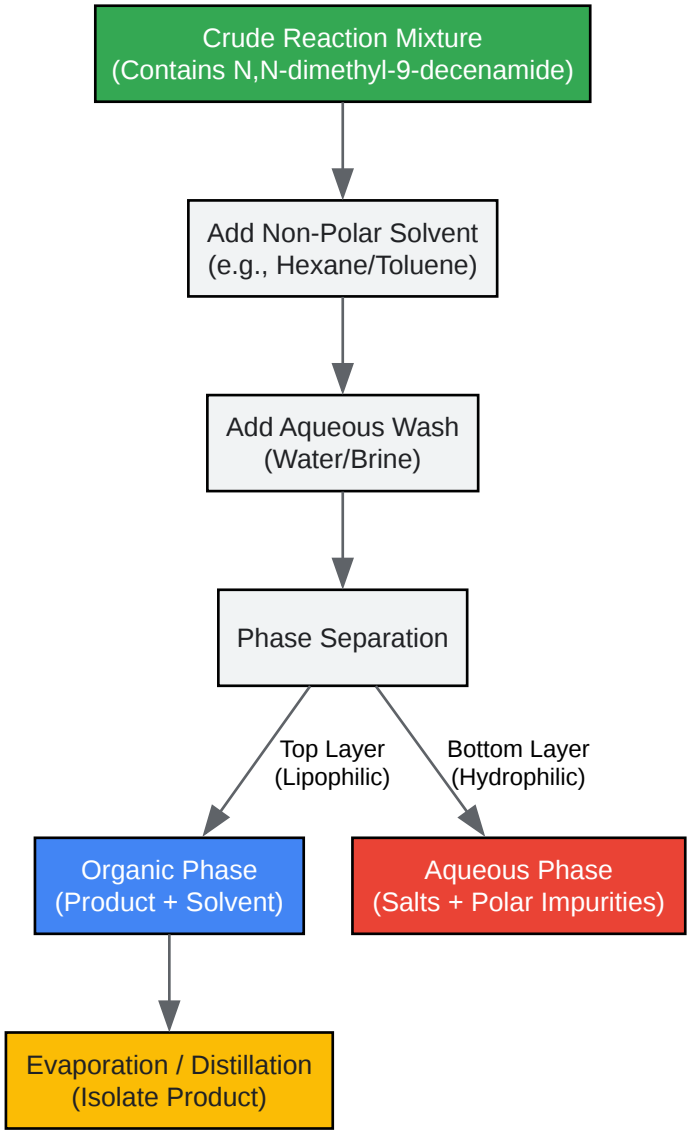

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Caption: Standard workup protocol leveraging the lipophilicity of N,N-dimethyl-9-decenamide.

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